Atto 425: A Comprehensive Technical Guide for Advanced Fluorescence Applications

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Compound of Interest		
Compound Name:	*Atto 425-NHS ester*	
Cat. No.:	*B1255784*	Get Quote

This guide provides an in-depth exploration of the Atto 425 fluorophore, a powerful tool for researchers, scientists, and drug development professionals. We will delve into its core photophysical properties, highlight its distinct advantages in various applications, and provide detailed, field-proven protocols for its effective use. This document is designed to move beyond a simple datasheet, offering insights into the causality behind experimental choices to empower you to achieve optimal results in your fluorescence-based assays.

Fundamental Properties of Atto 425: The Basis of its Performance

Atto 425 is a fluorescent label belonging to the coumarin class of dyes.[1][2] Its unique molecular structure, characterized by a rigid chromophore, is the foundation of its exceptional performance, leading to consistent optical properties that are largely independent of solvent and temperature.[3] This inherent stability is a significant advantage over more flexible dyes like cyanines.[3]

Spectral Characteristics

Atto 425 fluoresces in the blue region of the visible spectrum, with an excitation maximum around 436-439 nm and an emission maximum at approximately 484-485 nm.[1][4][5] This positions it well for use with common excitation sources such as a 405 nm laser line or a mercury arc lamp.[1][6]

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A key and highly advantageous feature of Atto 425 is its large Stokes shift, which is the difference between the excitation and emission maxima.[1][2][3] This significant separation minimizes self-quenching and the inner-filter effect, leading to an improved signal-to-noise ratio, a crucial factor in sensitive detection assays.[3]

Photophysical Parameters

The brightness of a fluorophore is a product of its molar extinction coefficient (a measure of light absorption) and its fluorescence quantum yield (the efficiency of converting absorbed photons into emitted photons).[3] Atto 425 excels in both these areas, making it a remarkably bright and sensitive label.

Property	Value	Source(s)
Excitation Maximum (λex)	436 - 439 nm	[1][4][7]
Emission Maximum (λem)	484 - 485 nm	[1][4][7]
Molar Extinction Coefficient (εmax)	45,000 $M^{-1}cm^{-1}$	[1][7][8]
Fluorescence Quantum Yield (ηfl)	90%	[1][2][8]
Fluorescence Lifetime (τfl)	3.6 ns	[1][2][8]
Molecular Weight (Carboxy)	~401 g/mol	[2]

Table 1: Key photophysical properties of Atto 425.

The high quantum yield of 90% signifies that for every 100 photons absorbed, 90 are emitted as fluorescence, contributing to its intense signal.[1][2] Furthermore, its high photostability ensures that it can withstand prolonged irradiation without significant degradation, a critical feature for imaging applications that require long exposure times.[1][2][3]

Key Advantages in Application

The unique combination of properties offered by Atto 425 translates into tangible benefits across a range of fluorescence-based techniques.

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- High Signal-to-Noise Ratio: The large Stokes shift and high quantum yield contribute to a bright signal with minimal background interference.[3]
- Enhanced Photostability: Atto 425's resistance to photobleaching allows for longer imaging times and more robust data collection.[2][3][9]
- Moderate Hydrophilicity: This property makes it suitable for labeling biomolecules in aqueous solutions.[1][2][3]
- Versatility: Atto 425 is available with a variety of reactive groups, enabling the labeling of proteins, nucleic acids, and other biomolecules.[2][9]

These advantages make Atto 425 a superior choice for a variety of applications, including:

- Immunofluorescence Microscopy: Its brightness and photostability are ideal for visualizing the localization of proteins and other antigens in fixed cells and tissues.[10]
- Flow Cytometry: The strong fluorescence signal allows for clear discrimination of cell populations.[1][11]
- High-Resolution Microscopy: Atto 425 is well-suited for advanced imaging techniques like PALM, dSTORM, and STED microscopy.[11][12]
- Fluorescence In Situ Hybridization (FISH): Its properties are beneficial for the sensitive detection of specific DNA or RNA sequences.[11][12]
- Single-Molecule Detection: The high quantum yield and photostability are critical for observing individual molecules.[2][12]

Practical Guide to Labeling with Atto 425

The most common methods for labeling biomolecules with Atto 425 involve the use of its N-hydroxysuccinimidyl (NHS) ester or maleimide derivatives. The choice between these depends on the available reactive groups on the target molecule.

Amine-Reactive Labeling with Atto 425 NHS Ester

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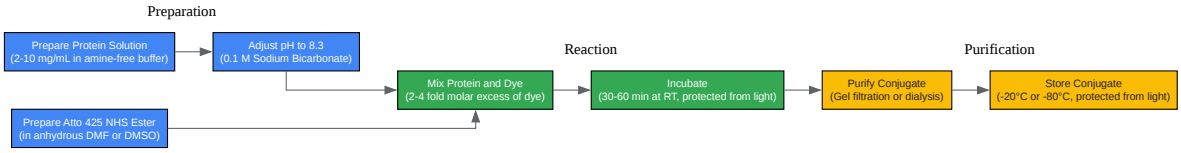
Atto 425 NHS ester is designed to react with primary amines, such as the N-terminus of proteins and the side chain of lysine residues.[7]

The key to successful NHS ester conjugation is maintaining a slightly alkaline pH (typically 8.2-8.5).[7] At this pH, the primary amino groups are deprotonated and thus nucleophilic, allowing them to efficiently attack the NHS ester, forming a stable amide bond. However, a pH that is too high will lead to the hydrolysis of the NHS ester, rendering it non-reactive. Therefore, careful pH control is paramount.[7]



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Caption: Workflow for labeling proteins with Atto 425 NHS ester.

- Protein Preparation: Dissolve the protein to be labeled in an amine-free buffer (e.g., 10-20 mM PBS) at a concentration of 2-10 mg/mL.[7] Ensure that any buffers containing primary amines, such as Tris or glycine, have been removed through dialysis.
- pH Adjustment: Adjust the pH of the protein solution to 8.3 using 1 M sodium bicarbonate buffer.[7]
- Dye Preparation: Immediately before use, dissolve the Atto 425 NHS ester in anhydrous, amine-free DMF or DMSO to a concentration of 2 mg/mL.
- Reaction: Add a two- to four-fold molar excess of the reactive dye solution to the protein solution while gently stirring.

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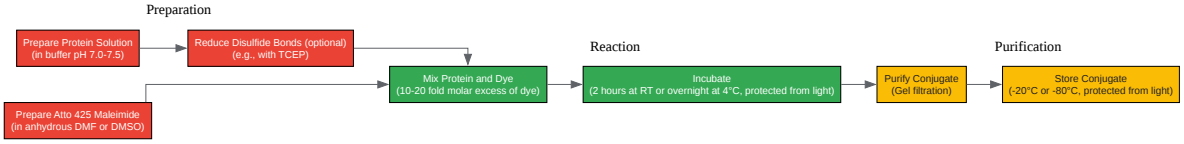
- Incubation: Incubate the reaction for 30-60 minutes at room temperature, protected from light.
- Purification: Separate the labeled protein from the unreacted dye using gel filtration (e.g., Sephadex G-25) or extensive dialysis.[13]
- Storage: Store the purified conjugate under the same conditions as the unlabeled protein, typically at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[14]

Thiol-Reactive Labeling with Atto 425 Maleimide

Atto 425 maleimide is used for the specific labeling of thiol (sulfhydryl) groups, most commonly found in cysteine residues of proteins.[2][15]

The maleimide group reacts specifically with deprotonated thiol groups. This reaction is most efficient at a neutral to slightly acidic pH (7.0-7.5).[14][15] At this pH, the thiol groups are sufficiently nucleophilic to react with the maleimide, while primary amines are protonated and therefore unreactive. Higher pH values (above 8.0) should be avoided as they increase the rate of maleimide hydrolysis, which deactivates the dye.[14][15] If the protein of interest has disulfide bonds, these must first be reduced to free thiols using a reducing agent like DTT or TCEP.[15]



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Caption: Workflow for labeling proteins with Atto 425 maleimide.

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- Protein Preparation: Dissolve the protein in a suitable buffer at pH 7.0-7.5, such as PBS, Tris, or HEPES.[14][15]
- Reduction of Disulfide Bonds (if necessary): If the protein contains disulfide bonds, they must be reduced to free thiols. This can be achieved by incubating with a 10-fold molar excess of a reducing agent like TCEP.[15] If DTT is used, it must be removed by dialysis before adding the reactive dye.[15]
- Dye Preparation: Prepare a stock solution of Atto 425 maleimide in anhydrous DMSO or DMF.
- Reaction: Add a 10-20 molar excess of the maleimide reagent to the protein solution.[15]
- Incubation: Allow the reaction to proceed for 2 hours at room temperature or overnight at 4°C, protected from light.[15]
- Quenching (optional): The reaction can be stopped by adding an excess of a low molecular weight thiol, such as glutathione or mercaptoethanol, to consume any unreacted maleimide.[15]
- Purification: Remove unreacted dye and byproducts by gel filtration.[13]
- Storage: Store the labeled protein under appropriate conditions, typically frozen in aliquots.[14]

Conclusion

Atto 425 stands out as a high-performance fluorophore with a compelling set of features. Its exceptional brightness, photostability, and large Stokes shift make it an invaluable tool for a wide array of fluorescence-based applications, from routine immunofluorescence to cutting-edge super-resolution microscopy. By understanding its fundamental properties and adhering to optimized labeling protocols, researchers can fully leverage the power of Atto 425 to generate high-quality, reproducible data.

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